

Application Notes and Protocols for AP-C3, a cGKII Inhibitor

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Compound of Interest

Compound Name: AP-C3

Cat. No.: B12368547

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **AP-C3**, a potent inhibitor of cGMP-dependent protein kinase II (cGKII), for use in laboratory research settings.

Introduction

AP-C3 is a valuable small molecule tool for investigating the physiological and pathological roles of cGMP-dependent protein kinase II (cGKII).^[1] Accurate and consistent preparation of **AP-C3** stock solutions is crucial for obtaining reliable and reproducible experimental results. This document outlines the chemical properties of **AP-C3**, provides a detailed protocol for the preparation of stock solutions, and includes a diagram of the relevant signaling pathway.

Data Presentation

A summary of the key quantitative data for **AP-C3** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	393.44 g/mol	[1]
Chemical Formula	C ₂₂ H ₂₃ N ₃ O ₄	[1]
CAS Number	682795-78-4	[1]
pIC ₅₀ for cGKII	6.3	[1]
Purity	>98% (typically)	Vendor Specific
Appearance	White to off-white solid	Vendor Specific

Experimental Protocols

Recommended Storage Conditions

For long-term storage, it is recommended to store the solid **AP-C3** compound at -20°C. Once reconstituted in a solvent, the stock solution should be aliquoted into single-use volumes and stored at -80°C to minimize freeze-thaw cycles.

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AP-C3** in dimethyl sulfoxide (DMSO).

Materials:

- **AP-C3** solid compound
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

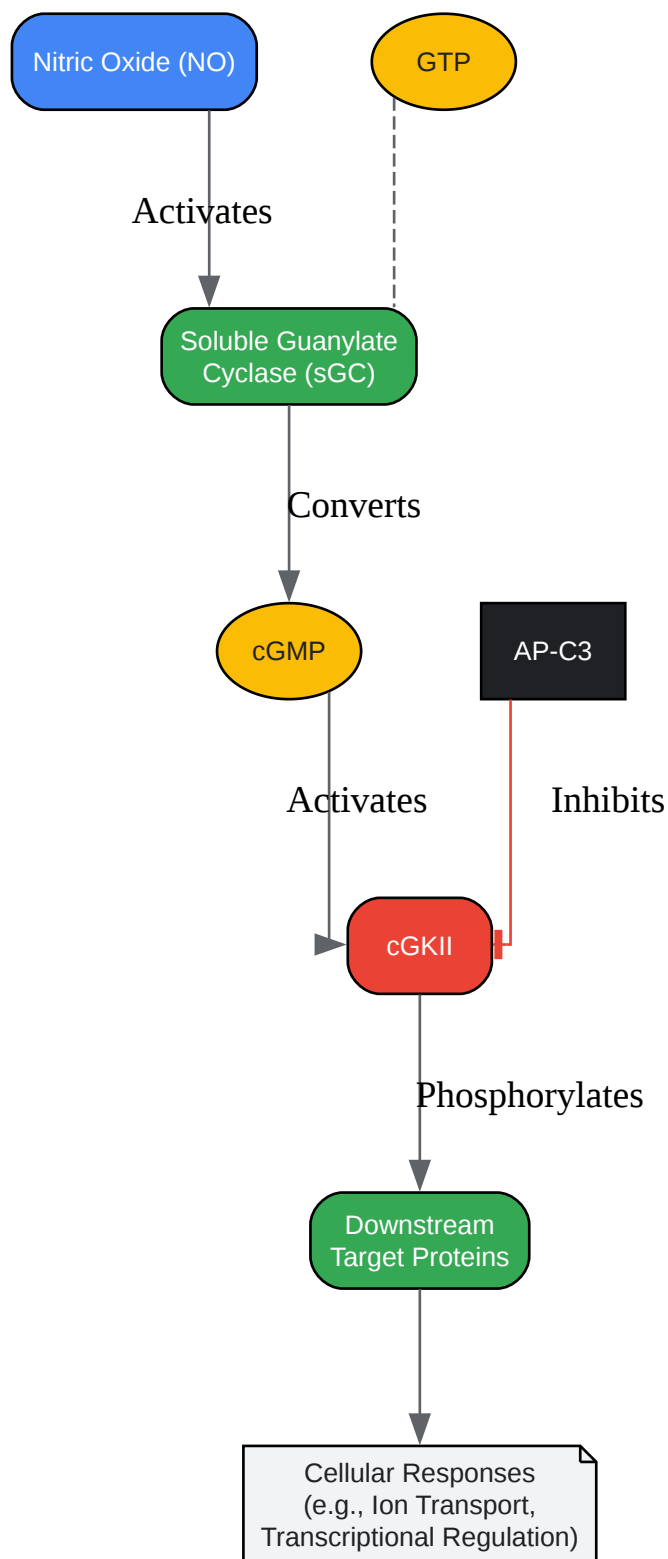
Procedure:

- **Equilibrate AP-C3 to Room Temperature:** Before opening, allow the vial of **AP-C3** to warm to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- **Weigh the Compound:** Tare a sterile microcentrifuge tube on a calibrated precision balance. Carefully weigh the desired amount of **AP-C3** into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.93 mg of **AP-C3**.
 - **Calculation:**
 - Molecular Weight (MW) = 393.44 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C \times V \times MW = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 393.44 \text{ g/mol} = 0.0039344 \text{ g} = 3.93 \text{ mg}$
- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **AP-C3** powder. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquot for Storage:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will prevent contamination and degradation from repeated freeze-thaw cycles.
- **Store Properly:** Label the aliquots clearly with the compound name, concentration, date, and solvent. Store the aliquots at -80°C for long-term storage.

Visualization of the cGKII Signaling Pathway

The following diagram illustrates the signaling pathway in which cGKII is involved and the point of inhibition by **AP-C3**. This pathway is initiated by the activation of soluble guanylate cyclase

(sGC) by nitric oxide (NO), leading to the conversion of GTP to cGMP. cGMP then activates cGKII, which in turn phosphorylates downstream target proteins, leading to various cellular responses. **AP-C3** exerts its effect by directly inhibiting the kinase activity of cGKII.



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cGMP/cGKII signaling pathway and **AP-C3** inhibition.

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References

- 1. medchemexpress.com [medchemexpress.com]
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